Application Notes and Protocols: Preparation of IR-792 Stock Solution

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Compound of Interest

Compound Name: *IR5790*

Cat. No.: *B12372952*

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These application notes provide a detailed protocol for the preparation of a stock solution of the near-infrared (NIR) cyanine dye, IR-792. This guide is intended for researchers, scientists, and professionals in drug development who utilize NIR dyes for applications such as in vivo imaging, flow cytometry, and microscopy.

Introduction

IR-792 is a heptamethine cyanine dye that exhibits strong absorption and fluorescence in the near-infrared spectrum. Its properties make it a valuable tool for various biomedical research applications where deep tissue penetration and low autofluorescence are required. Proper preparation of a stock solution is the first critical step to ensure the accuracy and reproducibility of experimental results. This document outlines the necessary materials, a step-by-step protocol for solubilization, and proper storage conditions.

Chemical and Physical Properties of IR-792

A summary of the key quantitative data for IR-792 is presented in the table below. These values are essential for calculating the required mass of the dye for a stock solution of a specific concentration.

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Property	Value
Molar Mass	705.33 g/mol
Appearance	Dark green solid
Maximum Absorption (λmax)	792 nm (in DMSO)
Maximum Emission (λem)	814 nm (in DMSO)
Extinction Coefficient	275,000 $M^{-1}cm^{-1}$ (in DMSO)
Solubility	Soluble in DMSO, DMF, and methanol

Experimental Protocol: Preparation of a 1 mM IR-792 Stock Solution

This protocol provides a detailed methodology for preparing a 1 mM stock solution of IR-792 in high-quality, anhydrous dimethyl sulfoxide (DMSO).

3.1. Materials and Equipment

- IR-792 perchlorate (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (amber or covered in foil)
- Vortex mixer
- Sonicator (optional)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Pre-preparation Steps

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- Acclimate the Dye: Before opening, allow the vial of IR-792 powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which can degrade the dye.
- Prepare the Workspace: Ensure a clean and dry workspace. As cyanine dyes are light-sensitive, it is advisable to work in a dimly lit area or use amber-colored tubes.

3.3. Step-by-Step Dissolution Procedure

- Weigh the Dye: Carefully weigh out the desired amount of IR-792 powder using an analytical balance. For a 1 mL of a 1 mM stock solution, you will need approximately 0.705 mg of the dye.
  - Calculation: (1 mmol/L) * (1 L/1000 mL) * (1 mL) * (705.33 g/mol) * (1000 mg/g) = 0.70533 mg
- Add Solvent: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the IR-792 powder.
- Promote Dissolution: Tightly cap the tube and vortex thoroughly for 2-5 minutes to facilitate the dissolution of the dye.
- Visual Inspection: Visually inspect the solution to ensure that all the solid has dissolved. If any particulate matter remains, sonicate the tube for 5-10 minutes in a water bath sonicator.
- Ready for Use or Storage: The stock solution is now ready for dilution to the final working concentration for your specific application.

3.4. Storage and Handling

- Short-term Storage: For immediate use, the stock solution can be stored at 2-8°C for up to one week, protected from light.
- Long-term Storage: For long-term storage, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C for up to six months. Avoid repeated freeze-thaw cycles as this can lead to degradation of the dye.

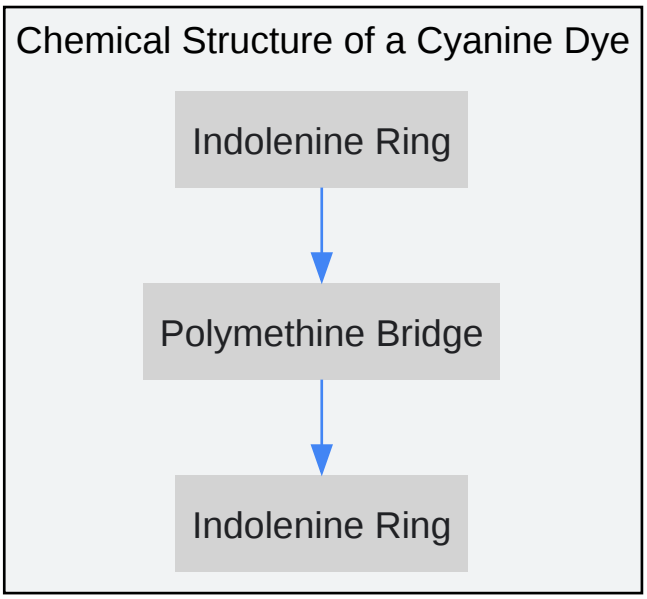
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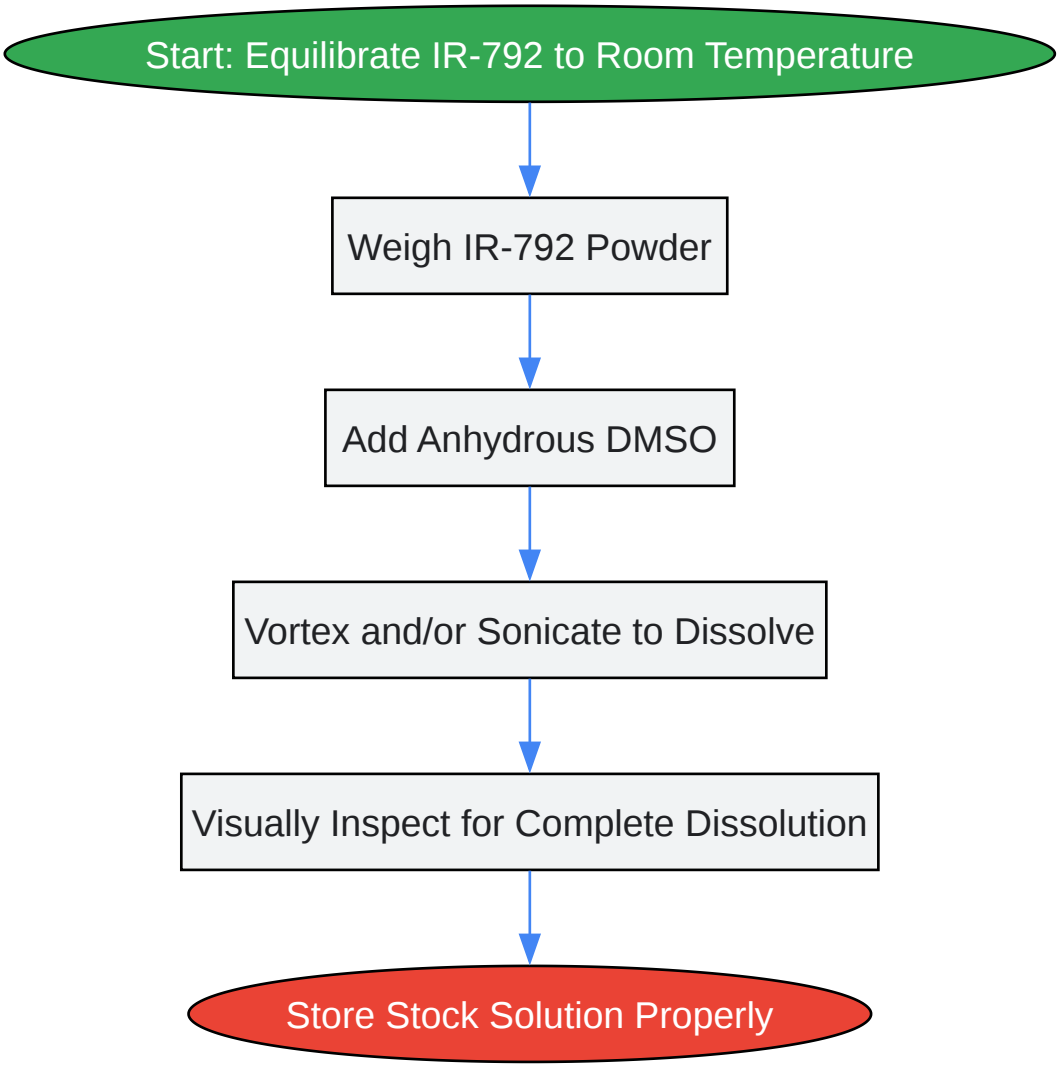
- Light Sensitivity: Always protect the stock solution and any subsequent dilutions from direct light by using amber tubes or by wrapping the tubes in aluminum foil.

Diagrams

The following diagrams illustrate the chemical structure of a related cyanine dye and the workflow for preparing the stock solution.

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